

# Personal protective equipment for handling Dimesitylboron fluoride

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Compound of Interest		
Compound Name:	Dimesitylboron fluoride	
Cat. No.:	B1587600	Get Quote

# Essential Safety and Handling Guide for Dimesitylboron Fluoride

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Dimesitylboron fluoride** (CAS 436-59-9). Adherence to these guidelines is critical to mitigate risks and ensure a safe working environment.

**Dimesitylboron fluoride** is a corrosive solid that can cause severe skin burns and serious eye damage.[1][2] It is essential to handle this compound with appropriate personal protective equipment in a controlled environment.

#### **Hazard Identification and Classification**



Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage.[1][2]
Serious Eye Damage/Eye Irritation	GHS05	Danger	H318: Causes serious eye damage.[2]
Corrosive to Metals	GHS05	Warning	H290: May be corrosive to metals.

# **Personal Protective Equipment (PPE)**

A comprehensive personal protective equipment strategy is mandatory when handling **Dimesitylboron fluoride**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z.87.1 standards and a full-face shield.[3]	Protects against splashes and solid particulates, preventing severe eye damage.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Double gloving is recommended.[3][4]	Prevents skin contact and chemical burns.[1]
Body Protection	A flame-resistant lab coat worn over 100% cotton clothing.[3]	Protects skin and clothing from spills and splashes.
Respiratory Protection	A NIOSH-approved respirator with cartridges suitable for dusts and organic vapors (e.g., type P3).	Prevents inhalation of the powdered compound, which can cause respiratory irritation.  [1]
Footwear	Fully enclosed, chemical- resistant shoes.	Protects feet from spills and falling objects.



### **Operational Plan: Step-by-Step Handling Procedure**

All handling of **Dimesitylboron fluoride** must be conducted within a certified chemical fume hood.[4]

#### Preparation:

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Gather all necessary equipment, including spatulas, weighing paper, and reaction vessels, and place them inside the fume hood.
- Don all required personal protective equipment as specified in the table above.
- Weighing and Transfer:
  - Carefully open the container of **DimesityIboron fluoride** inside the fume hood.
  - Using a clean, dry spatula, weigh the desired amount of the solid on weighing paper or in a tared container.
  - Avoid creating dust.[1]
  - Transfer the weighed compound directly to the reaction vessel.
- Reaction Setup:
  - Add solvents and other reagents to the reaction vessel containing **Dimesitylboron fluoride** under an inert atmosphere if the reaction is sensitive to air or moisture.
  - Ensure the reaction apparatus is securely clamped and assembled correctly.
- Post-Handling:
  - Tightly seal the container of **Dimesitylboron fluoride**.
  - Decontaminate any surfaces and equipment that may have come into contact with the chemical using an appropriate solvent (e.g., acetone), followed by soap and water.



- Properly dispose of all contaminated materials as outlined in the disposal plan.
- Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly.

**Emergency Procedures** 

Emergency Situation	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes.  Remove contaminated clothing. Seek immediate medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[1] For large spills, contact your institution's environmental health and safety department.

### **Disposal Plan**

**Dimesitylboron fluoride** and any materials contaminated with it are considered hazardous waste.

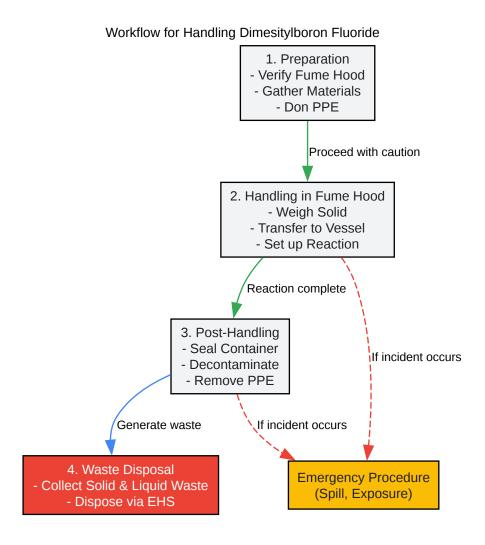


- Solid Waste: Collect all waste Dimesitylboron fluoride and contaminated disposable materials (e.g., gloves, weighing paper) in a clearly labeled, sealed, and compatible hazardous waste container.
- Liquid Waste: Unreacted **Dimesitylboron fluoride** should not be disposed of down the
  drain. Collect any solutions containing this compound in a labeled, sealed hazardous waste
  container.
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste.
- Disposal Method: All waste must be disposed of through your institution's hazardous waste management program in accordance with local, state, and federal regulations.[1]

## Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Dimesitylboron fluoride**, from preparation to disposal.





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Caption: Logical workflow for handling **Dimesitylboron fluoride**.

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### References







- 1. chemicalbook.com [chemicalbook.com]
- 2. Dimesitylboron fluoride | C18H22BF | CID 3466040 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. purdue.edu [purdue.edu]
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